

Personal protective equipment for handling (rel)-AR234960

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Compound of Interest

Compound Name: (rel)-AR234960

Cat. No.: B10824485

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Essential Safety and Handling Guide for (rel)-AR234960

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **(rel)-AR234960** (CAS No. 1408311-94-3). The following procedural guidance is designed to ensure the safe and effective use of this compound in a laboratory setting.

(rel)-AR234960 is an active relative configuration of AR234960, a non-peptide agonist for the G protein-coupled receptor MAS.[1] It is utilized in research to study the MAS-ERK1/2-CTGF pathway, which is involved in promoting collagen synthesis in cardiac fibroblasts and can be a factor in extracellular matrix remodeling.[2][3] Due to its biological activity, appropriate personal protective equipment (PPE) and handling procedures are essential to minimize exposure risk.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **(rel)-AR234960** to determine the appropriate level of PPE. The following table summarizes the recommended PPE for handling this compound in a laboratory setting.

Body Part	PPE Item	Specification	Purpose
Hands	Chemical-resistant gloves	Nitrile or latex	To prevent skin contact.
Eyes	Safety glasses with side shields or goggles	ANSI Z87.1 certified	To protect eyes from splashes.
Body	Laboratory coat	Standard	To protect skin and clothing from contamination.
Respiratory	Use in a well-ventilated area or fume hood	N/A	To minimize inhalation exposure.

Handling and Storage

Engineering Controls:

- Work with **(rel)-AR234960** should be performed in a well-ventilated laboratory or under a chemical fume hood to minimize the risk of inhalation.

Personal Hygiene:

- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling the compound and before leaving the laboratory.
- Do not eat, drink, or smoke in areas where the compound is handled.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Recommended storage temperatures are -20°C or 2°C to 8°C.[2]

Accidental Release and Disposal

Spill Response:

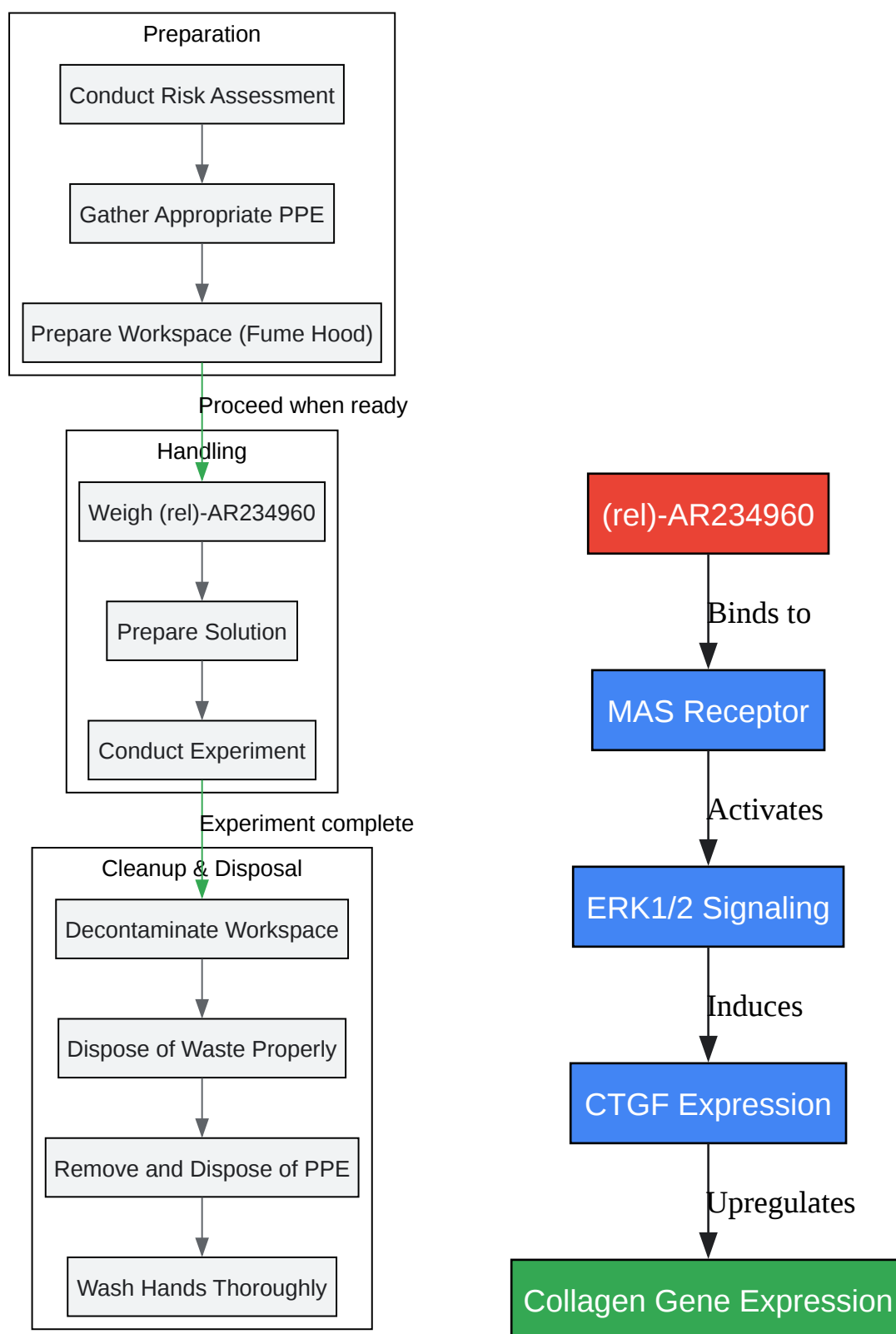
- Evacuate the area.
- Wear appropriate PPE as outlined above.
- For a dry spill, gently sweep or scoop the material into a sealed container for disposal. Avoid generating dust.
- For a solution spill, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

Disposal:

- Dispose of **(rel)-AR234960** and any contaminated materials in accordance with local, state, and federal regulations for chemical waste. Do not dispose of down the drain or in regular trash.

Experimental Workflow

The following diagram illustrates a general workflow for safely handling **(rel)-AR234960** in a research setting.



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References

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